

Proper Disposal of 4-Bromobenzofuran: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 4-Bromobenzofuran

Cat. No.: B139882

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Immediate Safety Advisory: **4-Bromobenzofuran** is a hazardous chemical that requires careful handling and disposal. It is harmful if swallowed, causes serious eye irritation, and may cause respiratory irritation. Adherence to proper disposal procedures is crucial to ensure the safety of laboratory personnel and to prevent environmental contamination. This document provides essential, immediate safety and logistical information, including operational and disposal plans to guide researchers, scientists, and drug development professionals.

Key Safety and Physical Data

For quick reference, the following table summarizes the key quantitative data for **4-Bromobenzofuran**.

Property	Value	Reference
CAS Number	128868-60-0	[1] [2] [3]
Molecular Formula	C8H5BrO	[3]
Molecular Weight	197.03 g/mol	[2] [3]
Physical Form	Liquid	[2]
Storage Temperature	2-8°C	[2]
Purity	96%	[2]
Hazard Statements	H302 (Harmful if swallowed)	[2] [4]

Disposal Protocol: A Step-by-Step Guide

The proper disposal of **4-Bromobenzofuran** must be conducted in a manner that ensures safety and complies with all relevant regulations. The following protocol outlines the necessary steps for its disposal as halogenated organic waste.

1. Personal Protective Equipment (PPE):

- **Gloves:** Always wear chemical-resistant gloves (e.g., nitrile).
- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Lab Coat:** A lab coat must be worn to protect from splashes.

2. Waste Segregation and Collection:

- **Designated Waste Container:** **4-Bromobenzofuran** waste must be collected in a designated, leak-proof, and clearly labeled "Halogenated Organic Waste" container.
- **Avoid Mixing:** Do not mix **4-Bromobenzofuran** waste with non-halogenated organic waste, aqueous waste, or solid waste.^[5]
- **Solid Waste:** If the **4-Bromobenzofuran** is in solid form, carefully transfer it to the waste container using a clean spatula or scoop to avoid creating dust.
- **Liquid Waste:** For liquid **4-Bromobenzofuran** or solutions containing it, use a funnel to pour the waste into the designated halogenated liquid waste container to prevent spills.^[5]
- **Contaminated Materials:** Any materials contaminated with **4-Bromobenzofuran**, such as pipette tips, gloves, and weigh boats, should also be placed in the designated solid halogenated waste container.

3. Container Management:

- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**4-Bromobenzofuran**," and a list of all its contents, including any solvents.^[6]

- Headspace: Do not overfill the waste container. A minimum of 10% headspace should be left to accommodate vapor expansion.[5]
- Closure: Keep the waste container securely closed when not in use.

4. Storage of Waste:

- Location: Store the waste container in a well-ventilated, designated hazardous waste storage area, away from heat sources and incompatible materials such as strong oxidizing agents, strong bases, amines, and reducing agents.[7]
- Access: This area should be under the control of laboratory personnel and clearly marked.

5. Final Disposal:

- Professional Disposal: The final disposal of **4-Bromobenzofuran** waste must be handled by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[6]
- Regulatory Compliance: All disposal activities must be in accordance with local, regional, and national hazardous waste regulations.[1][8]

Emergency Procedures

Spills:

- Small Spills: For minor spills, absorb the material with an inert, non-combustible absorbent like sand or vermiculite.[5] The absorbed material should then be placed into the designated halogenated organic waste container.
- Large Spills: In the event of a large spill, evacuate the area immediately and contact your institution's EHS department for assistance.[5]

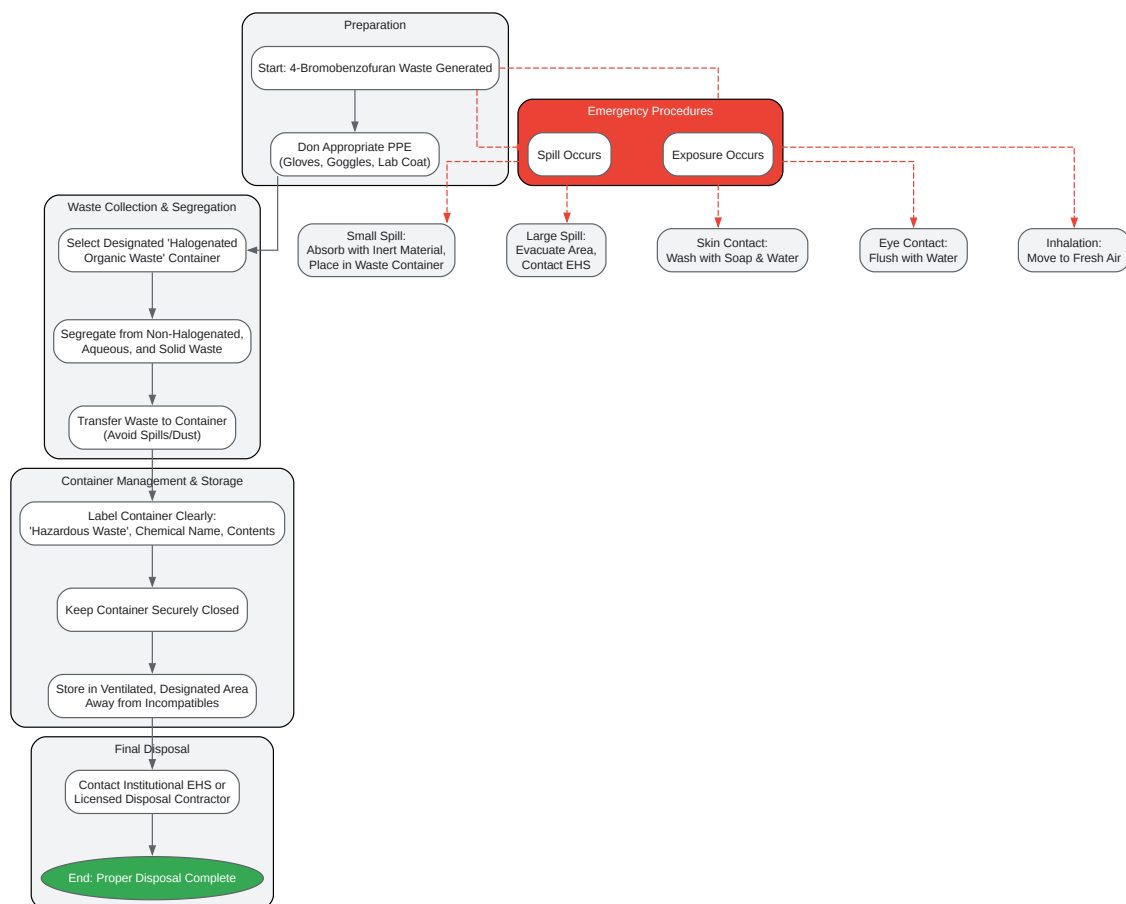
Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water and remove any contaminated clothing.[5] If irritation persists, seek medical attention.

- Eye Contact: Flush the eyes immediately with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[\[5\]](#) Seek medical attention.
- Inhalation: Move the individual to an area with fresh air. If breathing is difficult, administer oxygen and seek medical attention.[\[5\]](#)
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell.[\[7\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **4-Bromobenzofuran**.



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Caption: Workflow for the safe disposal of **4-Bromobenzofuran**.

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